

Technical Comparative Analysis: Dihydroisophorol vs. Homomenthol

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Compound of Interest

Compound Name: *cis*-3,3,5-Trimethylcyclohexanol

CAS No.: 54352-39-5

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Executive Summary: The Core Distinction

To the researcher or drug developer, the distinction between Dihydroisophorol and Homomenthol is not one of chemical identity, but of application context and stereochemical specification.^[1]

Technically, both terms refer to the same parent molecule: 3,3,5-trimethylcyclohexan-1-ol (CAS 116-02-9).^{[1][2][3]}

- Dihydroisophorol is the industrial nomenclature, referencing its synthetic lineage (hydrogenation of isophorone).^{[1][2]} It typically denotes the thermodynamic mixture of *cis*- and *trans*- isomers used as a chemical intermediate.^{[1][2]}
- Homomenthol is the sensory/trade nomenclature, referencing its functional mimicry of menthol.^{[1][2][4]} It specifically highlights the *cis*-isomer (CAS 933-48-2), which possesses the characteristic cooling, minty odor required for fragrance and flavor applications.^{[1][2][3]}

This guide dissects the stereochemical nuances, synthesis pathways, and divergent application streams that separate these two identities of the same molecule.^{[1][2]}

Part 1: Chemical Identity & Structural Analysis[1]

The confusion between these terms stems from the overlap between systematic naming and trade designations.[1][2]

1.1 Nomenclature Data

Feature	Dihydroisophorol (Industrial)	Homomenthol (Sensory)
IUPAC Name	3,3,5-Trimethylcyclohexan-1-ol	cis-3,3,5-Trimethylcyclohexan-1-ol (Preferred)
CAS Number	116-02-9 (Mix)	933-48-2 (cis-isomer specific)
Formula	C	C
	H	H
	O	O
Molecular Weight	142.24 g/mol	142.24 g/mol
Primary Context	Intermediate for synthesis (Esters, Resins)	Fragrance ingredient, Menthol substitute

1.2 Stereochemical Divergence

The "difference" is often defined by the isomeric ratio.[1][2] The 3,3,5-trimethylcyclohexanol molecule has two chiral centers (C1 and C5), leading to cis and trans diastereomers.[1][2]

- cis-Isomer ("Homomenthol"): The hydroxyl group at C1 and the methyl group at C5 are on the same side of the ring (typically axial/equatorial relationships in the chair conformation favor the specific "minty" receptor docking).[1][2]
- trans-Isomer: Lacks the potent cooling sensation and minty odor of the cis form.[1][2]
- Commercial Dihydroisophorol: Often supplied as a mixture (e.g., ~80:20 cis:trans) unless specified otherwise.[1][2]

1.3 Structural Visualization: The "Imposter" Relationship

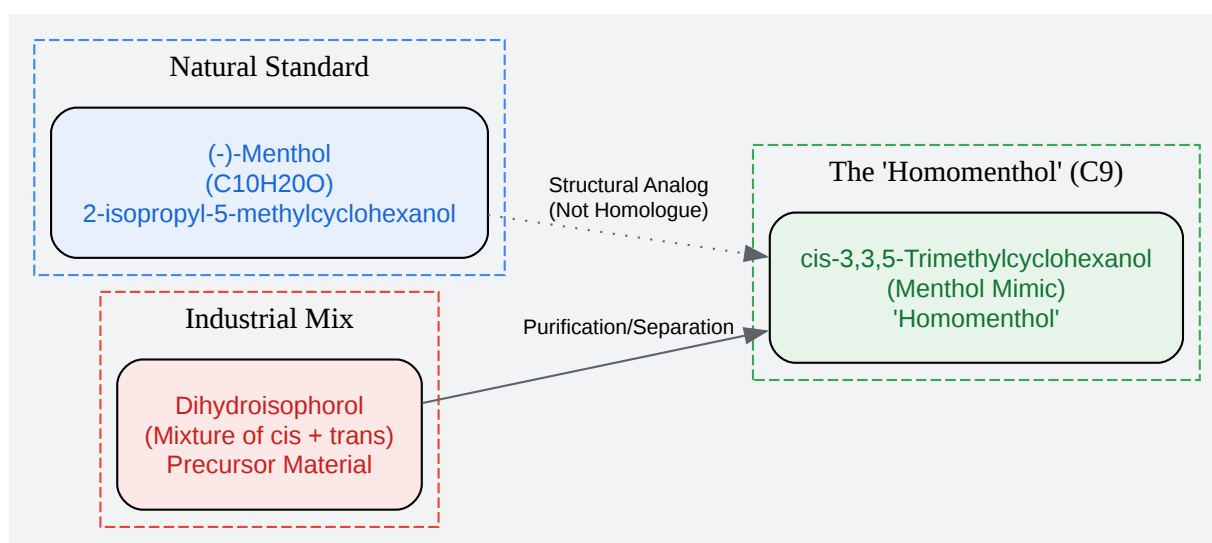
The term "Homomenthol" is a chemical misnomer.[1][2] In strict organic chemistry, "homo-" implies the addition of a methylene (CH

) group.[1][2] True menthol is C

; a true homologue would be C

. [1][2] However, 3,3,5-TMCH is C

. [1][2] It is called "Homomenthol" solely because its shape mimics Menthol's interaction with TRPM8 (cold) receptors.[1][2]



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Figure 1: Structural relationship between Menthol, the specific sensory isomer (Homomenthol), and the industrial mixture (Dihydroisophorol).[1][2]

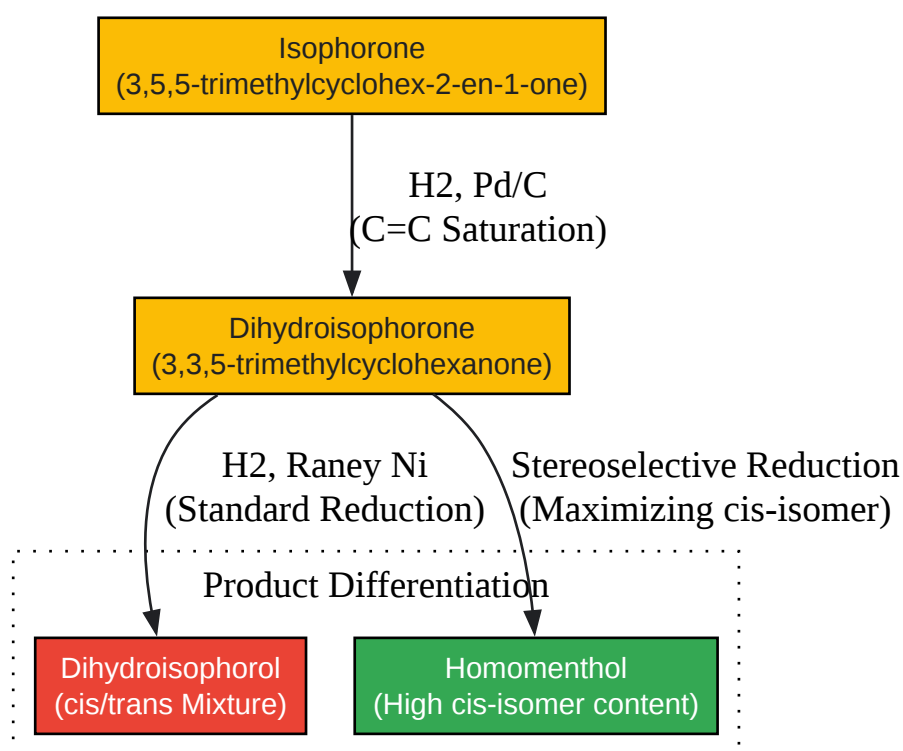
Part 2: Synthesis & Manufacturing[1][4][6]

The name Dihydroisophorol directly describes its manufacturing origin: the hydrogenation of Isophorone.[1][2]

2.1 Synthesis Workflow

The synthesis is a two-step hydrogenation process.[1][2] The selectivity of the second step determines whether the product is sold as generic Dihydroisophorol or high-purity Homomenthol.[1][2]

- Step 1: C=C Hydrogenation: Isophorone is hydrogenated (typically Pd/C or Raney Ni) to form Dihydroisophorone (3,3,5-trimethylcyclohexanone).[1][2]
- Step 2: C=O Reduction: The ketone is reduced to the alcohol.[1][2]
 - Thermodynamic Control: Yields a mix of cis and trans -> Dihydroisophorol.[1][2]
 - Stereoselective Hydrogenation: Using specific catalysts (e.g., Ruthenium or Borohydride reduction) to maximize the cis-isomer -> Homomenthol.[1][2]



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Figure 2: Synthetic divergence from Isophorone.[1][2] Dihydroisophorol is the standard reduction product; Homomenthol requires stereocontrol.[1][2]

Part 3: Functional Applications & Pharmacology[1][4]

The "difference" is most critical when selecting the material for a specific end-use.[1][2]

3.1 As Dihydroisophorol (Chemical Intermediate)

In drug development and industrial chemistry, the material is used for its cyclohexyl scaffold and hydroxyl reactivity.[1][2] The specific odor is irrelevant; the focus is on chemical purity and reactivity.

- Vasodilators (Cyclandelate): Dihydroisophorol is the precursor for Cyclandelate (3,3,5-trimethylcyclohexyl mandelate).[1][2] It is esterified with mandelic acid.[1][2]
 - Critical Note: While commercial Cyclandelate is often a mixture, the cis-isomer is pharmacologically distinct.[1][2] Researchers synthesizing this drug must verify if the protocol requires "Dihydroisophorol" (mix) or pure cis-alcohol.[1][2]
- UV Filters (Homosalate): Used to synthesize Homosalate (3,3,5-trimethylcyclohexyl salicylate), a standard UVB blocker.[1][2] The name "Homosalate" is derived from "Homomenthol salicylate," yet the industrial feedstock is typically the isomeric mix (Dihydroisophorol).[1][2]
- Resin Modifiers: Used in coating formulations to improve flow and gloss.[1][2]

3.2 As Homomenthol (Sensory Agent)

In consumer products, the material is a functional active.[1][2]

- Menthol Substitute: Used in toothpaste, mouthwash, and chewing gum where a cooling effect is desired but the cost or volatility of natural menthol is prohibitive.[1]
- Fragrance: Provides a "green," minty, slightly woody note.[1]
- Requirement: Must be high-purity cis-isomer. The trans-isomer is considered an impurity here as it dilutes the sensory impact.[1][2]

3.3 Comparative Data Table

Property	Dihydroisophorol (Mix)	Homomenthol (cis-isomer)
Physical State (20°C)	Liquid or Semi-solid	Crystalline Solid (mp ~37°C)
Odor Profile	Faint, chemical, slightly minty	Strong, sharp, cooling mint
Solubility	Soluble in alcohols, oils	Soluble in alcohols, oils
Boiling Point	198°C	198°C
Primary Use	Precursor for Homosalate/Cyclandelate	Flavoring, Fragrance

Part 4: Analytical Characterization

To verify which substance you have in the lab, rely on Gas Chromatography (GC) or NMR.^{[1][2]}

- GC-MS: The cis and trans isomers have distinct retention times on non-polar columns (e.g., DB-5).^{[1][2]} The trans-isomer (equatorial OH) typically elutes differently than the cis-isomer (axial OH interactions).^{[1][2]}
- NMR:
 - cis-3,3,5-TMCH: The carbinol proton (H1) appears as a multiplet distinct from the trans isomer due to axial/equatorial coupling constants.^{[1][2]}
 - ¹³C NMR: Check the chemical shift of C1 and C5.

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